

Kinetic Properties & Comparison with Other Diallyl Esters

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diallyl oxalate

CAS No.: 615-99-6

Cat. No.: S1929053

[Get Quote](#)

Akira Matsumoto and Masayoshi Oiwa's foundational study provides the primary kinetic data for **diallyl oxalate** and related compounds. The table below summarizes key parameters for easy comparison [1].

Compound	Kc at 60°C (mole/L)	Overall Activation Energy (kcal/mole)
Diallyl Oxalate (DAO)	3.6	21.1
Diallyl Malonate (DAM)	3.2	24.2
Diallyl Succinate (DASu)	2.8	21.7
Diallyl Adipate (DAA)	2.5	22.0
Diallyl Sebacate (DAS)	1.2	22.2

The **cyclization constant (Kc)** is the ratio of the rate constant for cyclization to that for linear propagation. A higher Kc value indicates a greater preference for forming cyclic structures within the polymer chain. **Diallyl oxalate's** position in the table highlights its distinct behavior.

Experimental Protocols in Kinetic Studies

To ensure your research is reproducible, here are the core methodologies from the key studies.

Protocol for Radical Cyclopolymerization Kinetics [1]

This protocol measures the fundamental kinetics, including the overall rate of polymerization and cyclization constant.

- **Reaction Setup:** Conduct radical polymerization in solution using **benzoyl peroxide** as the initiator.
- **Rate Measurement:** Measure the initial overall rate of polymerization (R_p) while systematically varying the initiator concentration $[I]$ and monomer concentration.
- **Unsaturation Analysis:** Determine the residual unsaturation in the purified polymers, often using infrared (IR) spectroscopy or bromination techniques.
- **Data Analysis:**
 - The relationship between $(R_p/[I]^{1/2})$ and $[I]^{1/2}$ is analyzed to understand the complex dependence on initiator concentration.
 - The **cyclization constant (Kc)** is calculated from the relationship between the residual unsaturation and the monomer concentration.
- **Activation Energy:** The overall activation energy is determined by measuring the rate of polymerization at different temperatures and applying the Arrhenius equation.

Protocol for Vapor Phase Pyrolysis [2]

This method studies decomposition mechanisms and radical interactions.

- **Reaction Setup:** Introduce **diallyl oxalate** vapor into a heated pyrolysis reactor, sensitized by ethyl radicals (often from diethylmercury decomposition) in the gas phase.
- **Temperature Control:** Maintain the reaction temperature between **115 and 160°C**.
- **Product Analysis:** Analyze and quantify the decomposition products (e.g., carbon dioxide, pentene-1, propylene, allene) using gas chromatography (GC) or mass spectrometry.
- **Kinetic Calculation:** Calculate rate constants for radical addition and cross-combination based on product distribution.

Application in Uranium Adsorption

Beyond kinetics, **diallyl oxalate** is applied in environmental remediation. Grafting DAOx onto fabrics creates adsorbents for uranium recovery from seawater [3].

Protocol for Grafting and Uranium Adsorption Testing [3]

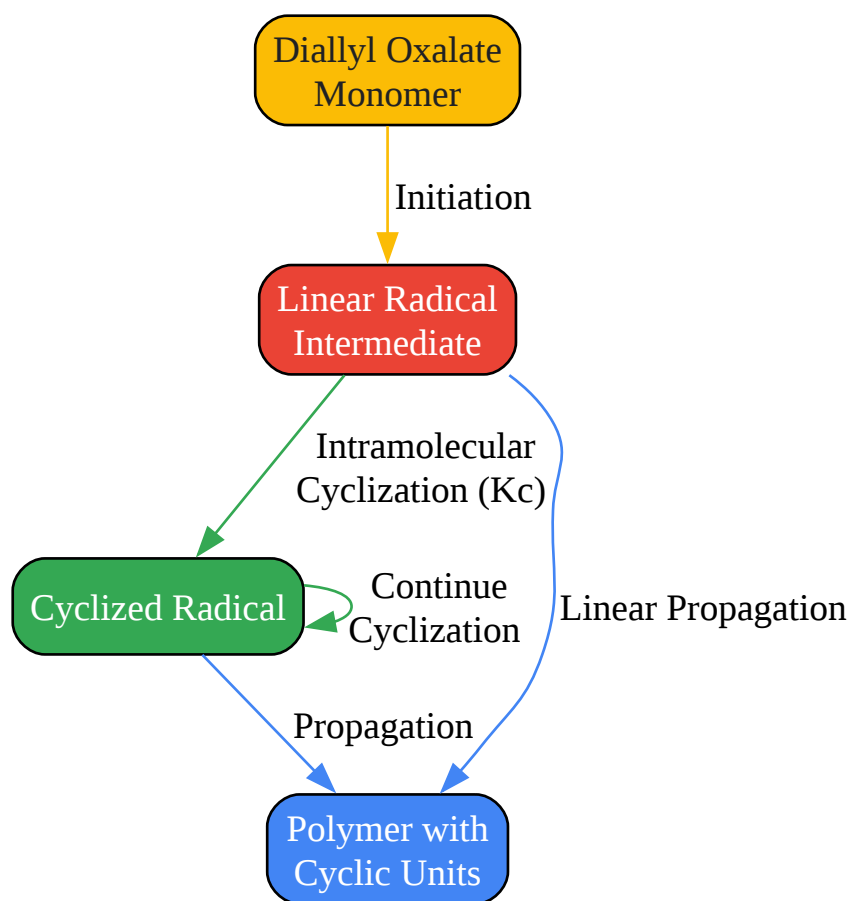
- **Grafting:** Immerse polyamide 6 fabric in pure liquid **diallyl oxalate** or its aqueous dispersion. Expose the system to **electron beam or γ radiation** to initiate grafting.
- **Characterization:**
 - Determine the **Degree of Grafting (DoG)** by measuring weight gain.
 - Verify oxalate incorporation using **X-ray Photoelectron Spectroscopy (XPS)**.
 - Measure surface charge via **Zeta potential**.
- **Adsorption Test:** Agitate the grafted fabric in seawater spiked with uranium (e.g., 0.2 or 1.0 mg·L⁻¹) for 7 days.
- **Uptake Measurement:**
 - Determine the percentage of uranium removed from the solution.
 - Map the distribution of adsorbed uranium on the fibers using **Energy-Dispersive X-ray Spectroscopy (EDS)**.

Key Reaction Pathways & Workflows

The following diagrams illustrate the core concepts and experimental workflows for **diallyl oxalate**.

Cyclopolymerization Mechanism

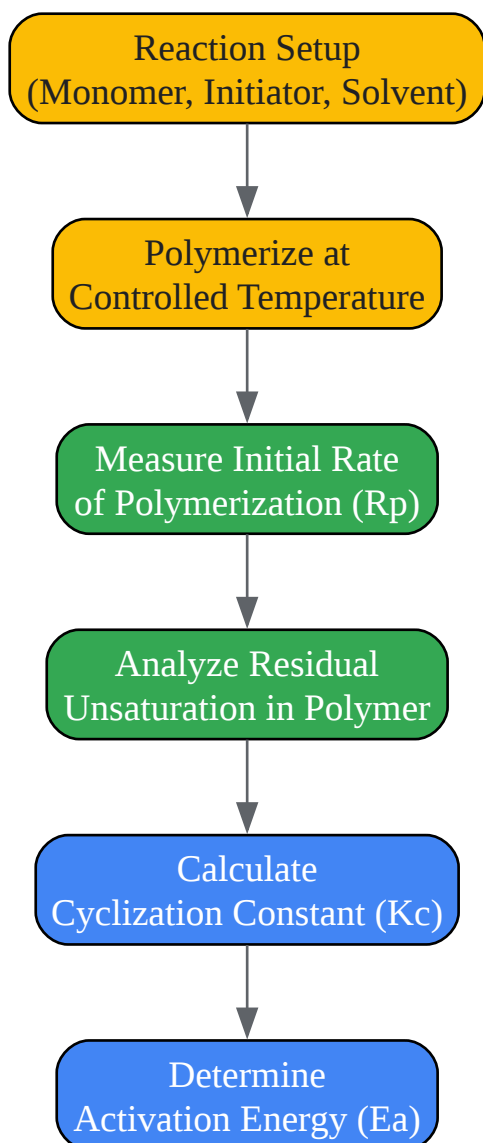
This diagram shows the reaction path for **diallyl oxalate**'s cyclopolymerization, where a single radical intermediate forms a cyclic structure [1].



[Click to download full resolution via product page](#)

Experimental Workflow for Kinetic Studies

This flowchart outlines the general workflow for conducting and analyzing kinetic studies of **diallyl oxalate** polymerization [1].



[Click to download full resolution via product page](#)

Key Insights for Researchers

- **Distinctive Cyclization:** **Diallyl oxalate**'s high K_c value confirms its strong inclination for cyclization during polymerization, a critical factor for designing polymers with specific architectures and reduced residual unsaturation [1].
- **Application Versatility:** Its utility extends beyond fundamental kinetics to practical applications like creating polymeric adsorbents for environmental remediation [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. of the polymerization of Studies compounds. VII. diallyl of... Kinetics [colab.ws]
2. Pyrolysis of diallyl oxalate vapour. Part 2.—Sensitization by ... [pubs.rsc.org]
3. (PDF) University of Maryland ACS I EC December 2015 [academia.edu]

To cite this document: Smolecule. [Kinetic Properties & Comparison with Other Diallyl Esters].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1929053#diallyl-oxalate-reaction-kinetics-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com